

# An In-depth Technical Guide to the Physical Properties of Ethyl Cyclopentanecarboxylate

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## Compound of Interest

Compound Name: Cyclopentanecarboxylate

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## Introduction

Ethyl **cyclopentanecarboxylate** (CAS No. 5453-85-0) is an organic compound classified as an ester of cyclopentanecarboxylic acid and ethanol.<sup>[1]</sup> It typically appears as a colorless to pale yellow liquid with a characteristic fruity odor.<sup>[1]</sup> This compound serves as a crucial intermediate in the synthesis of various pharmaceuticals and fragrances.<sup>[2]</sup> Its moderate volatility and solubility in organic solvents make it a versatile building block in organic synthesis.<sup>[1]</sup> Understanding its physical properties is fundamental for its application in research and development, particularly in process design, quality control, and formulation.

## Core Physical and Chemical Properties

A summary of the key physical and chemical properties of ethyl **cyclopentanecarboxylate** is presented below. These values are compiled from various chemical data sources and provide a quantitative overview of the compound's characteristics.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	[2][3]
Molecular Weight	142.20 g/mol	[2]
Density	0.995 g/cm <sup>3</sup>	[2]
Boiling Point	178.1°C at 760 mmHg	[2][3]
172-174°C at 752 Torr	[4][5]	
Melting Point	109°C	[2][4]
Refractive Index	1.453	[2][3]
Flash Point	56.4°C	[2][3]
Vapor Pressure	1.0 ± 0.3 mmHg at 25°C (Predicted)	[2]
Solubility	Low solubility in water, more soluble in organic solvents.[1]	
LogP (Predicted)	2.20	[2]

## Experimental Protocols for Property Determination

The accurate determination of physical properties is crucial for the characterization and quality control of chemical substances like ethyl **cyclopentanecarboxylate**. The following sections detail standard experimental methodologies for measuring key physical parameters.

### Determination of Density (Liquid)

The density of a liquid is its mass per unit volume.[6] A common and straightforward method involves the use of a graduated cylinder and an electronic balance.[7]

Protocol:

- **Mass Measurement:** An empty, dry graduated cylinder is placed on an electronic balance, and its mass is recorded.[8]

- **Volume Measurement:** A specific volume of the liquid (e.g., 10 mL) is carefully poured into the graduated cylinder. The volume is read from the bottom of the meniscus.[8] To improve accuracy, a larger volume can be used to minimize measurement uncertainties.[7]
- **Combined Mass Measurement:** The graduated cylinder containing the liquid is weighed again to determine the combined mass.[8]
- **Calculation:** The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated by dividing the mass of the liquid by its measured volume (Density = Mass/Volume).[6]
- **Temperature Control:** It is important to record the ambient temperature, as density is temperature-dependent.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[9] For small sample volumes, a micro-reflux or capillary method is often employed.[10][11]

Protocol (Capillary Method):

- **Sample Preparation:** A few milliliters of the liquid sample are placed into a small fusion tube. [12]
- **Capillary Insertion:** A glass capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.[9][12]
- **Heating:** The apparatus (often in a heating block or Thiele tube) is heated gently.[10] Initially, a stream of bubbles will emerge from the capillary as trapped air is expelled.[10]
- **Observation:** As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube. At this point, heating is stopped.[10]
- **Boiling Point Reading:** The liquid is allowed to cool. The moment the stream of bubbles stops and the liquid begins to be drawn up into the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid.[9][10]

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium.<sup>[13]</sup> It is a characteristic property and is commonly measured using a refractometer, such as an Abbe refractometer.<sup>[13]</sup>

Protocol (Abbe Refractometer):

- **Instrument Calibration:** The refractometer is calibrated using a standard sample with a known refractive index, often distilled water.
- **Sample Application:** A thin layer of the liquid sample is placed between the two prisms of the refractometer.<sup>[13]</sup>
- **Measurement:** Light is passed through the sample. The user looks through the eyepiece and adjusts the instrument until the boundary line (the line separating the light and dark regions) is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

## Purity and Identification by Gas Chromatography-Mass Spectrometry (GC-MS)

While not a direct measurement of a single physical property, GC-MS is a critical technique for confirming the identity and purity of volatile compounds like ethyl esters. The gas chromatograph separates components based on their boiling points and interactions with the column, while the mass spectrometer provides a fragmentation pattern that can be used for identification.<sup>[14]</sup>

General Protocol for Ethyl Ester Analysis:

- **Sample Preparation:** A dilute solution of the ethyl **cyclopentanecarboxylate** sample is prepared in a suitable volatile solvent (e.g., hexane).<sup>[14]</sup> An internal standard may be added for quantitative analysis.<sup>[14][15]</sup>
- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph.

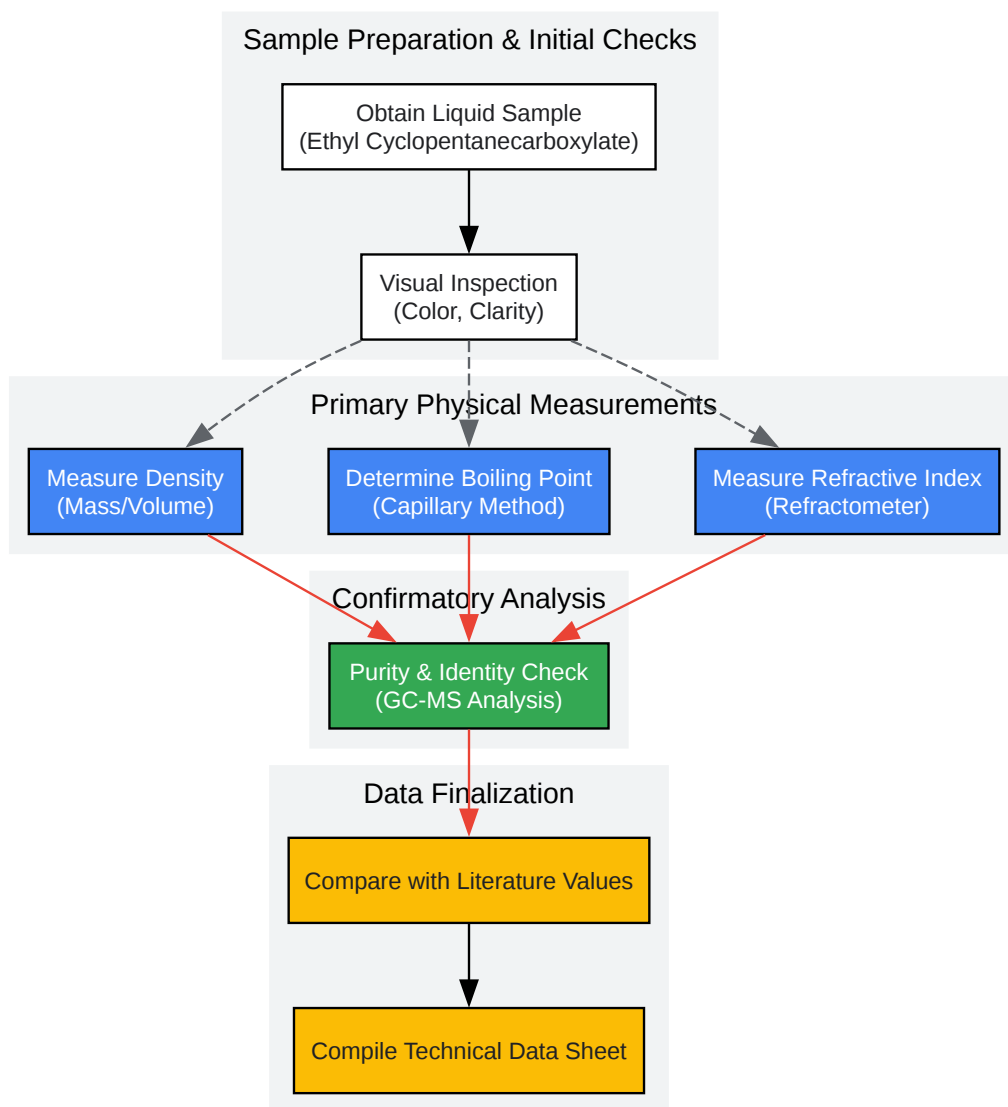
- **Separation:** The sample is vaporized and carried by an inert gas through a capillary column. [16] The column's temperature is programmed to ramp up, allowing for the separation of compounds based on their volatility.[17]
- **Detection and Fragmentation:** As compounds elute from the column, they enter the mass spectrometer, where they are ionized and fragmented.[18]
- **Analysis:** The resulting mass spectrum, a plot of ion abundance versus mass-to-charge ratio, is compared to a library of known spectra to confirm the identity of the compound. The retention time from the chromatogram provides additional evidence for identification.

## Visualizations

### Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination and verification of the physical properties of a liquid chemical sample like ethyl **cyclopentanecarboxylate**.

## Workflow for Physical Property Analysis



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Caption: Experimental workflow for physical property analysis of a liquid sample.

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